

# physicochemical properties of 4-Benzyloxy-3-ethoxybenzaldehyde

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## Compound of Interest

Compound Name: 4-Benzyloxy-3-ethoxybenzaldehyde

Cat. No.: B1268341

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## An In-depth Technical Guide to the Physicochemical Properties of 4-Benzyloxy-3-ethoxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Benzyloxy-3-ethoxybenzaldehyde**, a significant compound in organic synthesis. This document consolidates essential data, experimental protocols, and safety information to support research and development activities.

## Chemical Identity and Properties

**4-Benzyloxy-3-ethoxybenzaldehyde**, with the CAS Number 60186-33-6, is an aromatic aldehyde.<sup>[1][2]</sup> Its structure features a benzaldehyde core substituted with an ethoxy group at the C3 position and a benzyloxy group at the C4 position.

## Physicochemical Data

The key quantitative properties of **4-Benzyloxy-3-ethoxybenzaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Source
IUPAC Name	3-ethoxy-4-(phenylmethoxy)benzaldehyde	[2]
Molecular Formula	C <sub>16</sub> H <sub>16</sub> O <sub>3</sub>	[1][2][3]
Molecular Weight	256.30 g/mol	[1][3]
CAS Number	60186-33-6	[1][2][3]
Melting Point	64°C	[1]
Appearance	Solid	[4]
SMILES	<chem>O=CC1=CC=C(OCC2=CC=CC=C2)C(OCC)=C1</chem>	[3]
InChIKey	NCOFQZRLIYPMNJ-UHFFFAOYSA-N	[5]

## Computational Data

Computationally predicted properties provide further insight into the molecule's behavior.

Property	Value	Source
Topological Polar Surface Area (TPSA)	35.53 Å <sup>2</sup>	[3]
Predicted LogP	3.4768	[3]
Hydrogen Bond Acceptors	3	[3]
Hydrogen Bond Donors	0	[3]
Rotatable Bonds	6	[3]

## Experimental Protocols

While specific experimental data for **4-Benzyloxy-3-ethoxybenzaldehyde** is limited in the provided results, a standard synthesis protocol can be extrapolated from established methods

for similar compounds, such as the Williamson ether synthesis.<sup>[6]</sup> This reaction involves the deprotonation of a phenol followed by nucleophilic substitution with an alkyl halide.

## Proposed Synthesis of 4-Benzyloxy-3-ethoxybenzaldehyde

This protocol outlines a likely method for the synthesis starting from 3-ethoxy-4-hydroxybenzaldehyde (Ethylvanillin).

### Materials:

- 3-Ethoxy-4-hydroxybenzaldehyde (Ethylvanillin)
- Benzyl bromide
- Anhydrous Potassium Carbonate ( $K_2CO_3$ )
- Anhydrous Dimethylformamide (DMF)
- Diethyl ether
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate ( $MgSO_4$ )
- Ethanol for recrystallization

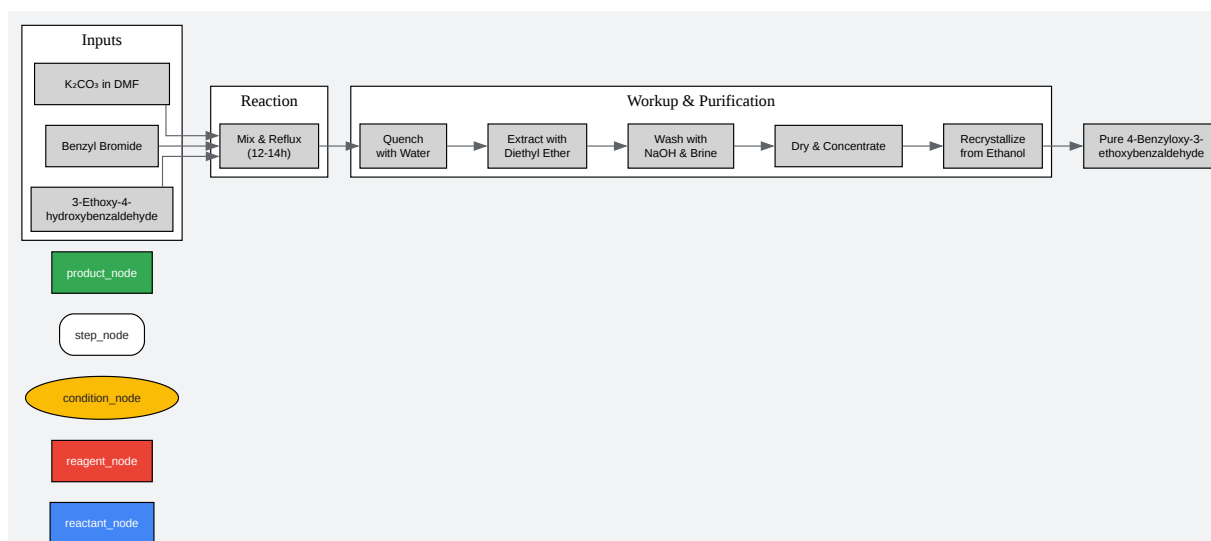
### Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar and reflux condenser, add 3-ethoxy-4-hydroxybenzaldehyde (1.0 eq).
- **Addition of Base and Solvent:** Add anhydrous potassium carbonate (1.5 eq) to the flask, followed by anhydrous DMF (approx. 10 mL per gram of the starting aldehyde).<sup>[6]</sup>
- **Addition of Alkylating Agent:** Stir the resulting suspension at room temperature for approximately 15 minutes. Add benzyl bromide (1.2 eq) dropwise to the mixture.

- Reaction: Heat the reaction mixture and maintain it at reflux for 12-14 hours.[7] The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Workup: After completion, cool the mixture to room temperature. Pour the reaction mixture into a separatory funnel containing deionized water.
- Extraction: Extract the aqueous layer with diethyl ether (3 x 50 mL).[6]
- Washing: Combine the organic layers and wash them with a 5% sodium hydroxide solution, followed by distilled water, and finally with brine (2 x 50 mL).[6][7]
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter the solution, and remove the solvent under reduced pressure using a rotary evaporator.[6][7]
- Purification: Recrystallize the crude product from ethanol to yield pure **4-Benzyloxy-3-ethoxybenzaldehyde** as a solid.[7]

## Visualized Experimental Workflow

The following diagram illustrates the logical flow of the proposed synthesis protocol.



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Caption: Workflow for the synthesis of **4-Benzyloxy-3-ethoxybenzaldehyde**.

## Health and Safety Information

This compound is classified as an irritant.[1] Standard laboratory safety precautions should be strictly followed.

- Handling: Avoid contact with skin, eyes, and clothing.[8] Do not breathe dust or vapors.[8] Ensure adequate ventilation during use. Wash hands thoroughly after handling.[8]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (safety goggles or face shield).[4][9]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[4][8]
- Incompatible Materials: Avoid strong oxidizing agents and strong bases.[4][8]
- First Aid:
  - Skin Contact: Wash off immediately with plenty of soap and water.[9]
  - Eye Contact: Rinse cautiously with water for several minutes.[9]
  - Inhalation: Move the person to fresh air.[9]
  - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[9]

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